

# A Researcher's Guide to Sourcing and Utilizing Chitobiose Octaacetate

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## Compound of Interest

Compound Name: Chitobiose octaacetate

Cat. No.: B1618261

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For researchers and professionals in the fields of drug development, biochemistry, and materials science, the procurement of high-purity chemical compounds is a critical first step in experimental success. **Chitobiose octaacetate**, a derivative of chitobiose, is a valuable precursor for the synthesis of various chito-oligosaccharides and glycoconjugates. This guide provides an in-depth overview of reliable suppliers, key chemical data, and its application as a synthetic precursor.

## Commercial Availability of Chitobiose Octaacetate

A number of reputable chemical suppliers offer **chitobiose octaacetate** for research purposes. The compound is typically available in various quantities, and its identity is confirmed by a specific CAS (Chemical Abstracts Service) number. When purchasing, it is crucial to verify the CAS number to ensure the correct substance is being acquired.

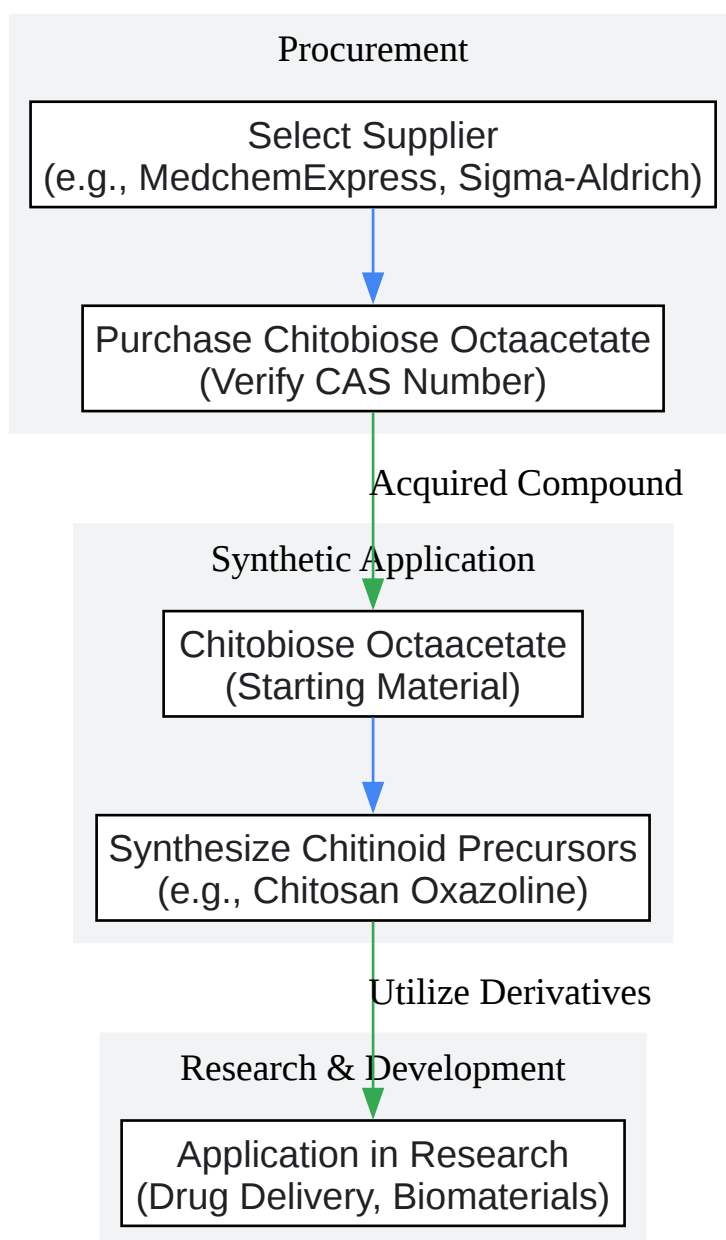
Below is a summary of key information for procuring **chitobiose octaacetate** from various suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
MedchemExpress	41670-99-9	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>17</sub>	676.63
Sigma-Aldrich	41670-99-9	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>17</sub>	676.63[1]
GlycoDepot	7284-18-6	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>17</sub>	676.62[2]
Dextra UK	7284-18-6	C <sub>28</sub> H <sub>40</sub> N <sub>2</sub> O <sub>17</sub>	676.62[3]
BZ Oligo	41670-99-9	Not Specified	Not Specified

## Application in Synthesis

**Chitobiose octaacetate** serves as a fundamental building block in glycosylation reactions. Its primary utility lies in its role as a precursor for the synthesis of chitosan oxazoline and other chitinoid precursors.[4][5][6] These derivatives are instrumental in the development of novel biomaterials, drug delivery systems, and in the study of carbohydrate-protein interactions.

The logical workflow for the utilization of **chitobiose octaacetate** in research is depicted in the following diagram.



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#### Workflow for **Chitobiose Octaacetate** in Research

At present, detailed experimental protocols and specific signaling pathway involvement for **chitobiose octaacetate** are not extensively documented in readily available public literature. Its primary role appears to be that of a foundational chemical for the synthesis of more complex, bioactive molecules. Researchers are encouraged to consult specialized

glycoscience literature for advanced synthetic methodologies and applications of its derivatives.

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## References

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